

Application Notes and Protocols: Suzuki Coupling Reactions Using 3-Iodo-4-methylfuran

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Compound of Interest

Compound Name: 3-Iodo-4-methylfuran

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These application notes provide a comprehensive overview and detailed protocols for the successful implementation of Suzuki-Miyaura cross-coupling reactions utilizing **3-iodo-4-methylfuran** as a key building block. The synthesis of 3-aryl-4-methylfurans is of significant interest in medicinal chemistry and materials science due to the prevalence of the furan scaffold in biologically active molecules and functional organic materials.

Introduction

The Suzuki-Miyaura cross-coupling reaction is a cornerstone of modern organic synthesis, enabling the formation of carbon-carbon bonds between organoboron compounds and organic halides.^{[1][2]} This palladium-catalyzed reaction is renowned for its mild reaction conditions, broad functional group tolerance, and the commercial availability and low toxicity of its reagents, making it a favored method in the pharmaceutical industry for the construction of complex molecular architectures.^[2] The 3-aryl-4-methylfuran moiety is a valuable structural motif found in numerous pharmacologically active compounds and advanced materials. The strategic use of **3-iodo-4-methylfuran** as a coupling partner in Suzuki reactions provides a convergent and efficient route to a diverse library of these important molecules.

Reaction Principle and Catalytic Cycle

The Suzuki-Miyaura reaction proceeds through a well-established catalytic cycle involving a palladium catalyst. The key steps are:

- Oxidative Addition: The active Pd(0) catalyst inserts into the carbon-iodine bond of **3-iodo-4-methylfuran** to form a Pd(II) intermediate.
- Transmetalation: In the presence of a base, the organoboron reagent (e.g., an arylboronic acid) transfers its organic group to the palladium center, displacing the halide.
- Reductive Elimination: The two organic groups on the palladium complex couple and are eliminated as the final 3-aryl-4-methylfuran product, regenerating the Pd(0) catalyst for the next cycle.

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References

- 1. Recent Developments in the Suzuki-Miyaura Reaction: 2010–2014 - PMC [pmc.ncbi.nlm.nih.gov]
- 2. tcichemicals.com [tcichemicals.com]
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